Spectroscopic identification of spiro-quaternary carbons

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Compound of Interest

Compound Name:	*6-(2-Methylphenyl)-6,9-diazaspiro[4.5]decane*
Cat. No.:	*B12431187*

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<_ _= "The user wants a comprehensive guide on the spectroscopic identification of spiro-quaternary carbons.

Here's a possible structure for the guide:

Part 1: Introduction

- What are spiro-quaternary carbons?
- Why is their identification challenging but important in drug development and materials science?
- Brief overview of the spectroscopic techniques to be discussed.

Part 2: Nuclear Magnetic Resonance (NMR) Spectroscopy - The Cornerstone Technique

- 13C NMR:
  - Expected chemical shift range for spiro-quaternary carbons.

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- Why their signals are often of low intensity.
- Comparison with other quaternary carbons.

- DEPT (Distortionless Enhancement by Polarization Transfer):
  - How DEPT-90 and DEPT-135 experiments help in identifying quaternary carbons by their absence of signals.
  - Step-by-step protocol for a DEPT experiment.
  - Example spectra comparing a molecule with and without a spiro-quaternary carbon.
- 2D NMR Techniques (HMBC and HSQC):
  - HMBC (Heteronuclear Multiple Bond Correlation): The key experiment. Explanation of how long-range correlations (2JCH, 3JCH) from protons on adjacent carbons to the spiro-quaternary carbon are the definitive proof.
  - HSQC (Heteronuclear Single Quantum Coherence): Used to identify direct C-H bonds, which helps in assigning the protons that will show correlations in the HMBC.
  - Detailed protocol for acquiring and interpreting HMBC and HSQC spectra for this purpose.
  - Graphviz diagram illustrating the crucial HMBC correlations.
- Advanced NMR Pulse Sequences:
  - Brief mention of specialized sequences like iQCD for specifically detecting quaternary carbons.

Part 3: Mass Spectrometry (MS) - Corroborative Evidence

- Fragmentation Patterns:
  - How the rigid spirocyclic framework influences fragmentation.
  - Common fragmentation pathways (e.g., cleavage at the spiro-atom, retro-Diels-Alder in specific systems).

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- Comparison of fragmentation patterns of spirocycles vs. non-spirocyclic isomers.

- High-Resolution Mass Spectrometry (HRMS):
  - Importance for confirming the elemental composition.

Part 4: Other Spectroscopic Techniques

- Infrared (IR) Spectroscopy:
  - Limited but sometimes useful information from C-C stretching or ring strain vibrations.
  - Generally not a primary technique for this specific purpose.
- X-ray Crystallography - The Ultimate Confirmation:
  - When and why it's used.
  - Provides unambiguous 3D structural evidence, including the absolute configuration of the spirocenter.
  - Comparison of the level of certainty provided by X-ray crystallography versus spectroscopic methods.

Part 5: Integrated Spectroscopic Workflow

- A systematic approach combining the techniques.
- Graphviz diagram of the workflow, from initial 1D NMR to 2D NMR and final confirmation.
- Case study with annotated spectra and data tables.

Part 6: Conclusion

- Summary of the strengths and limitations of each technique.
- Future outlook.

Part 7: References

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- A numbered list of all cited sources with titles, sources, and clickable URLs.

I will now start generating the content based on this structure, beginning with the introduction and then moving into the detailed NMR sections. I will create the necessary tables and Graphviz diagrams as I go. I have enough information from the initial search to begin writing, and I will perform more targeted searches if I need specific data points or protocols.### A Senior Application Scientist's Guide to the Spectroscopic Identification of Spiro-Quaternary Carbons

For researchers, synthetic chemists, and professionals in drug development, the precise structural elucidation of novel molecules is paramount. Among the myriad of structural motifs, the spiro-quaternary carbon presents a unique and often formidable identification challenge. This guide provides an in-depth, comparative analysis of the spectroscopic techniques essential for unambiguously characterizing this feature, moving beyond a mere listing of methods to explain the causality behind experimental choices and data interpretation.

The Challenge of the Spiro-Center

A spiro-quaternary carbon is a single carbon atom that serves as the pivot point for two rings. Its defining characteristic is its lack of attached protons, rendering it "invisible" to many standard proton-based NMR experiments. This, coupled with its unique electronic environment, demands a multi-faceted spectroscopic approach to confirm its presence and connectivity. Misidentification can lead to costly delays in development pipelines and erroneous structure-activity relationship (SAR) conclusions. This guide will dissect the primary tools in the analytical chemist's arsenal for tackling this challenge.

Nuclear Magnetic Resonance (NMR) Spectroscopy: The Cornerstone of Identification

NMR spectroscopy is the most powerful tool for elucidating the carbon skeleton of a molecule. For spiro-quaternary carbons, a combination of 1D and 2D NMR experiments is not just helpful, but essential.

1D NMR: Finding the "Silent" Carbon

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^{13}C NMR Spectroscopy: The journey begins with a standard proton-decoupled ^{13}C NMR spectrum. This experiment provides a signal for every unique carbon atom in the molecule.[1]

- Chemical Shift (δ): Spiro-quaternary carbons typically resonate in the aliphatic region of the spectrum, but their exact chemical shift is highly dependent on the nature of the rings and any adjacent heteroatoms. The chemical shift can be influenced by factors like ring strain and substitution.[2]

- Signal Intensity: A key characteristic of quaternary carbons, including spiro-centers, is their typically weak signal intensity in a standard ^{13}C NMR spectrum.[3] This is due to their long relaxation times and the lack of Nuclear Overhauser Effect (NOE) enhancement from directly attached protons.

DEPT (Distortionless Enhancement by Polarization Transfer): This set of experiments is crucial for differentiating carbons based on the number of attached protons.[4] The spiro-quaternary carbon is identified by its absence.

- DEPT-90: This experiment exclusively shows signals for CH (methine) carbons.[5][6]

- DEPT-135: This experiment shows CH and CH_3 (methyl) carbons as positive signals and CH_2 (methylene) carbons as negative signals.[5][6]

Crucially, quaternary carbons do not appear in either DEPT-90 or DEPT-135 spectra.[7] By comparing the standard ^{13}C spectrum with the DEPT spectra, one can identify the signals corresponding to carbons with no attached protons.

Experiment	CH_3	CH_2	CH	Quaternary C (including Spiro)
^{13}C Broadband Decoupled	Present	Present	Present	Present
DEPT-90	Absent	Absent	Present	Absent
DEPT-135	Positive	Negative	Positive	Absent

Table 1: Expected signals in ^{13}C and DEPT NMR experiments.

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2D NMR: Building the Connectivity Puzzle

While 1D NMR can suggest the presence of a quaternary carbon, 2D NMR is required to definitively prove its identity as a spiro-center by establishing its connectivity to the surrounding atoms.

HMBC (Heteronuclear Multiple Bond Correlation): This is arguably the most critical experiment for identifying a spiro-quaternary carbon. It reveals correlations between protons and carbons that are separated by two or three bonds (^{2}JCH and ^{3}JCH).[8] The absence of any one-bond correlations (^{1}JCH) is a key feature.[8]

To confirm a spiro-center, one must observe correlation peaks between the "silent" quaternary carbon signal and protons on the adjacent carbons in both rings.

HSQC (Heteronuclear Single Quantum Coherence): While HMBC provides the key long-range correlations, HSQC is used first to definitively identify which protons are directly attached to which carbons (^{1}JCH correlations).[8][9] This allows for the unambiguous assignment of the protons that will be used to probe the connectivity to the spiro-center in the HMBC spectrum.

Experimental Protocol: 2D NMR for Spiro-Center Identification

- Acquire a high-resolution ^{1}H NMR spectrum to identify all proton signals and their multiplicities.
- Acquire a standard ^{13}C NMR spectrum and DEPT-135/90 spectra to locate all carbon signals and identify the candidate quaternary carbon signals by their absence in the DEPT spectra.
- Acquire an HSQC spectrum. Use this to create a definitive map of all one-bond C-H connections. This is a crucial step for accurate assignment.
- Acquire an HMBC spectrum. Optimize the experiment to detect long-range couplings (typically 4-8 Hz).
- Analyze the HMBC data. Look for cross-peaks connecting the chemical shift of your candidate spiro-quaternary carbon on the F1 (^{13}C) axis to the chemical shifts of protons on adjacent carbons (identified via HSQC) on the F2 (^{1}H) axis. The presence of these

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correlations from protons in two different spin systems (representing the two rings) to the same quaternary carbon is the definitive spectroscopic proof of a spiro-center.

Caption: Key HMBC correlations confirming a spiro-carbon.

Mass Spectrometry (MS): Corroborative Evidence from Fragmentation

While NMR elucidates the atomic connectivity, mass spectrometry provides information on the molecule's mass and can offer structural clues through its fragmentation patterns.

High-Resolution Mass Spectrometry (HRMS): This is a mandatory first step to determine the exact mass and, therefore, the elemental composition of the molecule. This is crucial for verifying that the proposed structure is consistent with the molecular formula.

Fragmentation Analysis: The way a molecule breaks apart upon ionization can reveal underlying structural features.[10][11] Spirocyclic compounds often exhibit characteristic fragmentation patterns due to the inherent strain and connectivity of the spiro-center.

- Cleavage at the Spiro-Atom: A common fragmentation pathway involves the cleavage of a bond to the spiro-carbon.[12]
- Ring-Opening Reactions: Depending on the nature of the rings, fragmentation can be initiated by reactions like a retro-Diels-Alder, which opens one of the rings.[12]

Analysis of the resulting fragments can help piece together the structure and provide evidence that is consistent with the proposed spirocyclic framework. However, it's important to note that distinguishing between stereoisomers using MS alone is extremely challenging, as they have identical masses and often similar fragmentation.[12]

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Technique	Information Provided	Comparison to Alternative
HRMS (e.g., ESI-TOF)	Exact mass and elemental composition.	Provides definitive molecular formula, which is essential. Low-resolution MS only gives nominal mass.
Tandem MS (MS/MS)	Structural information from fragmentation patterns.	Fragmentation of spirocycles can be complex but may show characteristic losses corresponding to one of the rings, unlike a non-spiro isomer which might show different cleavage patterns.

Table 2: Mass Spectrometry Techniques and Their Utility.

Complementary and Confirmatory Techniques

While NMR and MS are the primary workhorses, other techniques can provide valuable, albeit less direct, information or offer the ultimate confirmation.

Infrared (IR) Spectroscopy

IR spectroscopy is used to identify functional groups based on the vibrations of chemical bonds.[13][14] Its utility in identifying a spiro-quaternary carbon is limited. However, it can sometimes provide subtle clues:

- Ring Strain: Highly strained rings in a spiro compound may show C-C and C-H stretching vibrations at slightly different wavenumbers than their acyclic counterparts.
- Absence of C-H Stretch: The spiro-carbon itself, having no C-H bonds, will not contribute to the C-H stretching region (~2850-3000 cm^{-1}).[15]

IR spectroscopy is best used to confirm the presence of other functional groups in the molecule rather than for direct identification of the spiro-center.

X-ray Crystallography: The Unambiguous Answer

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When a molecule can be crystallized, single-crystal X-ray diffraction (SCXRD) provides the ultimate, unambiguous proof of structure.[16]

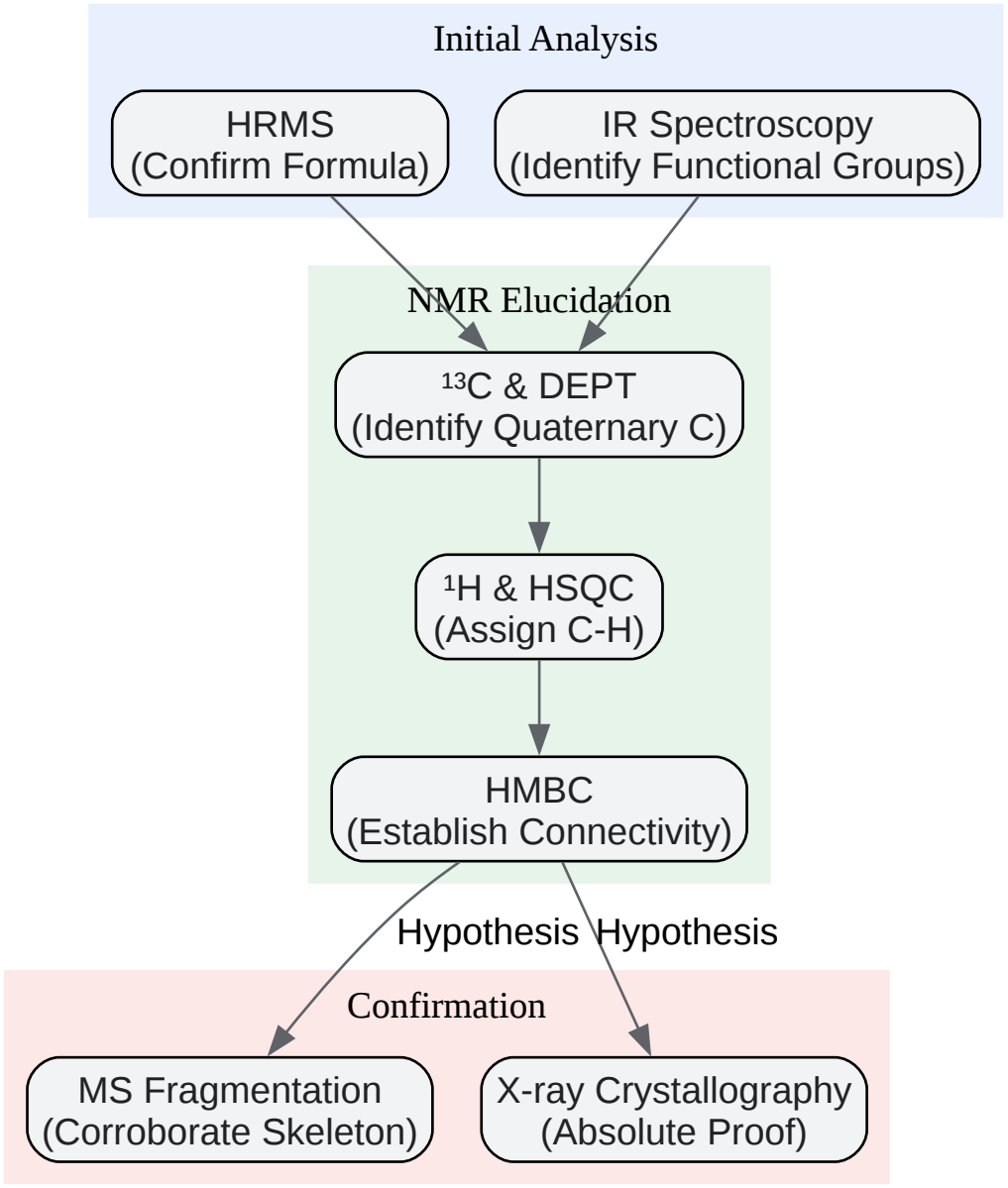
- Absolute Confirmation: X-ray crystallography determines the precise 3D coordinates of every atom in the molecule, leaving no doubt about connectivity, including the presence of a spiro-center.[17][18]
- Stereochemistry: It is the gold standard for determining the absolute configuration of chiral centers, which is often a critical piece of information for spirocyclic compounds in drug development.[16]

The primary limitation of X-ray crystallography is the requirement for a suitable single crystal, which can be challenging and time-consuming to obtain.

Integrated Workflow for Identification

A systematic and logical workflow is crucial for the efficient and accurate identification of a spiro-quaternary carbon.

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Caption: Systematic workflow for spiro-carbon identification.

Conclusion

The identification of a spiro-quaternary carbon is a non-trivial task that relies on the synergistic application of multiple spectroscopic techniques. While ^{13}C and DEPT NMR can signal the presence of a quaternary carbon, the HMBC experiment is the definitive spectroscopic tool for establishing the crucial connectivity that defines the spiro-center. HRMS provides an essential

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confirmation of the molecular formula, and fragmentation patterns can offer corroborating evidence. Finally, when an unambiguous, absolute structural proof is required and a suitable crystal can be obtained, X-ray crystallography stands as the ultimate arbiter. By following a logical, integrated workflow, researchers can confidently and accurately characterize these challenging but increasingly important molecular architectures.

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